

# Essential Safety and Logistical Information for Handling D-Allose-13C-1

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## Compound of Interest

Compound Name: D-Allose-13C-1

Cat. No.: B566647

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This document provides procedural guidance for the safe handling, storage, and disposal of **D-Allose-13C-1**, a stable isotope-labeled monosaccharide. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Hazard Identification and Safety

D-Allose, the unlabeled parent compound of **D-Allose-13C-1**, is classified as a non-hazardous substance.<sup>[1][2]</sup> It is a rare sugar that is considered nontoxic.<sup>[3][4]</sup> **D-Allose-13C-1** is a stable isotope-labeled compound and is not radioactive. Therefore, it does not require special precautions beyond those for handling the unlabeled chemical.<sup>[5]</sup>

## Personal Protective Equipment (PPE)

When handling **D-Allose-13C-1** in a solid or dissolved state, the following standard laboratory personal protective equipment should be worn to minimize exposure and ensure safety:

- **Eye and Face Protection:** Safety glasses with side shields or chemical splash goggles are mandatory to protect against airborne particles and splashes.<sup>[6][7]</sup>
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, should be worn to prevent skin contact.<sup>[8]</sup> Change gloves immediately if they become contaminated.
- **Body Protection:** A standard laboratory coat should be worn to protect street clothing and skin from potential contamination.<sup>[9]</sup>

## Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment.

### Operational Plan: Step-by-Step Handling Procedures

- Receiving and Inspection:
  - Upon receipt, visually inspect the container for any damage or leaks.
  - Verify that the label correctly identifies the compound as **D-Allose-13C-1**.
- Storage:
  - Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.  
[10]
  - Recommended storage temperature is between 0 to 8 °C.[10]
- Handling and Weighing:
  - Handle the solid compound in a well-ventilated area or a chemical fume hood to minimize the inhalation of fine powder.
  - Use a spatula or other appropriate tool to transfer the powder. Avoid generating dust.
  - Clean any spills promptly by sweeping or vacuuming the material into a suitable disposal container.[11]
- Solution Preparation:
  - When dissolving the compound, add the solid slowly to the solvent to avoid splashing.
  - D-Allose is soluble in water.[3]

## Disposal Plan

As a non-hazardous compound, **D-Allose-13C-1** waste can be disposed of as standard chemical waste.[\[12\]](#)

- Solid Waste: Collect excess solid **D-Allose-13C-1** and any contaminated materials (e.g., weighing paper, gloves) in a designated, labeled waste container.
- Liquid Waste: Aqueous solutions of **D-Allose-13C-1** can be disposed of down the drain with copious amounts of water, in accordance with local and institutional regulations.
- Compliance: Always follow your institution's specific guidelines and local regulations for chemical waste disposal.[\[11\]](#)

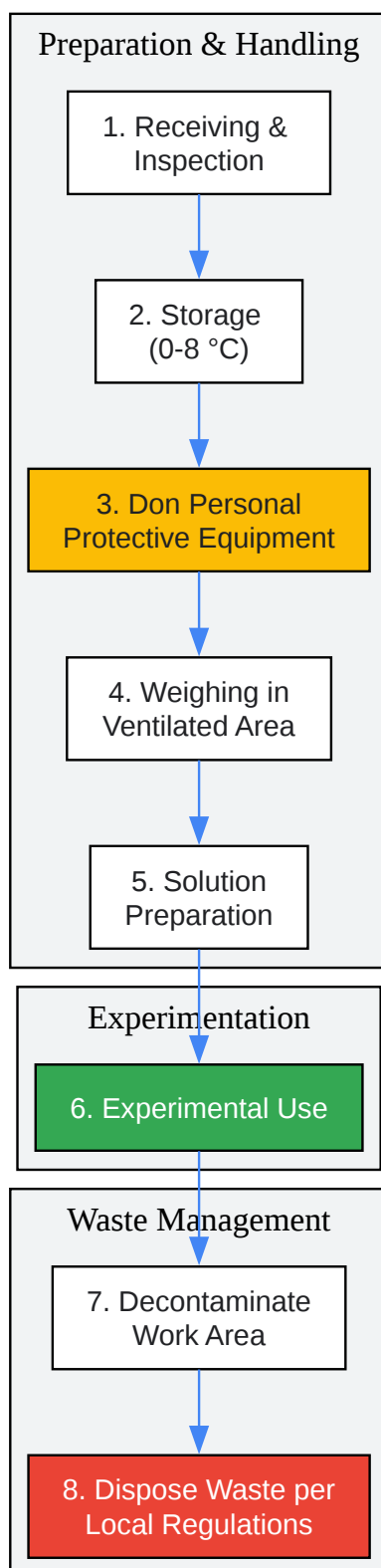
## Quantitative Data

The following table summarizes the key quantitative data for D-Allose.

Property	Value
Chemical Formula	C <sub>6</sub> H <sub>12</sub> O <sub>6</sub>
Molecular Weight	180.16 g/mol <a href="#">[1]</a> <a href="#">[3]</a>
Appearance	White Crystalline Solid <a href="#">[3]</a> <a href="#">[10]</a>
Melting Point	128-130 °C <a href="#">[10]</a>
Solubility	Soluble in water <a href="#">[3]</a>
Storage Temperature	0 to 8 °C <a href="#">[10]</a>

## Experimental Workflow Visualization

The following diagram illustrates the standard workflow for handling **D-Allose-13C-1** in a laboratory setting.



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Caption: Workflow for the safe handling of **D-Allose-13C-1**.

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## References

- 1. abmole.com [abmole.com]
- 2. carlroth.com [carlroth.com]
- 3. tandfonline.com [tandfonline.com]
- 4. D-allose, a typical rare sugar: properties, applications, and biosynthetic advances and challenges - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. moravek.com [moravek.com]
- 6. hsa.ie [hsa.ie]
- 7. osha.gov [osha.gov]
- 8. PPE and Safety for Chemical Handling [acsmaterial.com]
- 9. nspcoatings.co.uk [nspcoatings.co.uk]
- 10. synthose.com [synthose.com]
- 11. sds.metasci.ca [sds.metasci.ca]
- 12. How to Dispose the Waste from Isotope Labeling [bocsci.com]
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